

The Pivotal Role of Extracellular ATP in Plant Stress Responses: A Technical Guide

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Abstract: Adenosine 5'-triphosphate (ATP), universally recognized as the intracellular energy currency, has emerged as a critical signaling molecule in the extracellular matrix of plants. This technical guide provides an in-depth exploration of the function of extracellular ATP (eATP) in orchestrating plant responses to a myriad of biotic and abiotic stresses. We delve into the core signaling pathways, present quantitative data on eATP dynamics, and provide detailed experimental protocols for researchers, scientists, and drug development professionals. This guide aims to be a comprehensive resource for understanding and investigating the multifaceted role of purinergic signaling in plant resilience.

Introduction: Extracellular ATP as a Damage-Associated Molecular Pattern (DAMP)

Plants, being sessile organisms, have evolved sophisticated mechanisms to sense and respond to environmental threats. A key component of this surveillance system is the recognition of Damage-Associated Molecular Patterns (DAMPs), which are endogenous molecules released upon cellular damage. Extracellular ATP (eATP) is now firmly established as a crucial DAMP in plants.^[1] In response to stresses such as wounding, pathogen attack, salinity, and drought, ATP is released from the cytosol into the apoplast.^{[2][3]} This release triggers a cascade of downstream signaling events, ultimately leading to the activation of defense and adaptive responses.^[4] The identification of the first plant purinoceptor, P2K1 (also known as DORN1), was a landmark discovery that solidified our understanding of eATP as a central signaling molecule in plant stress physiology.^[5]

The Core Signaling Pathway of eATP in Plant Stress

The perception of eATP at the cell surface initiates a well-defined signaling cascade that involves several key second messengers and protein kinases. This pathway is integral to the plant's ability to mount a rapid and effective response to stress.

Perception of eATP by the P2K1/DORN1 Receptor

The primary receptor for eATP in *Arabidopsis thaliana* is P2K1 (P2-type purinoreceptor kinase 1), also known as DORN1 (DOes not Respond to Nucleotides 1).[5] P2K1 is a lectin receptor-like kinase located on the plasma membrane.[1] The binding of eATP to the extracellular domain of P2K1 is a critical first step in initiating the signaling cascade.[6] Studies using p2k1 mutant plants have demonstrated the essential role of this receptor in mediating downstream responses to eATP.[7]

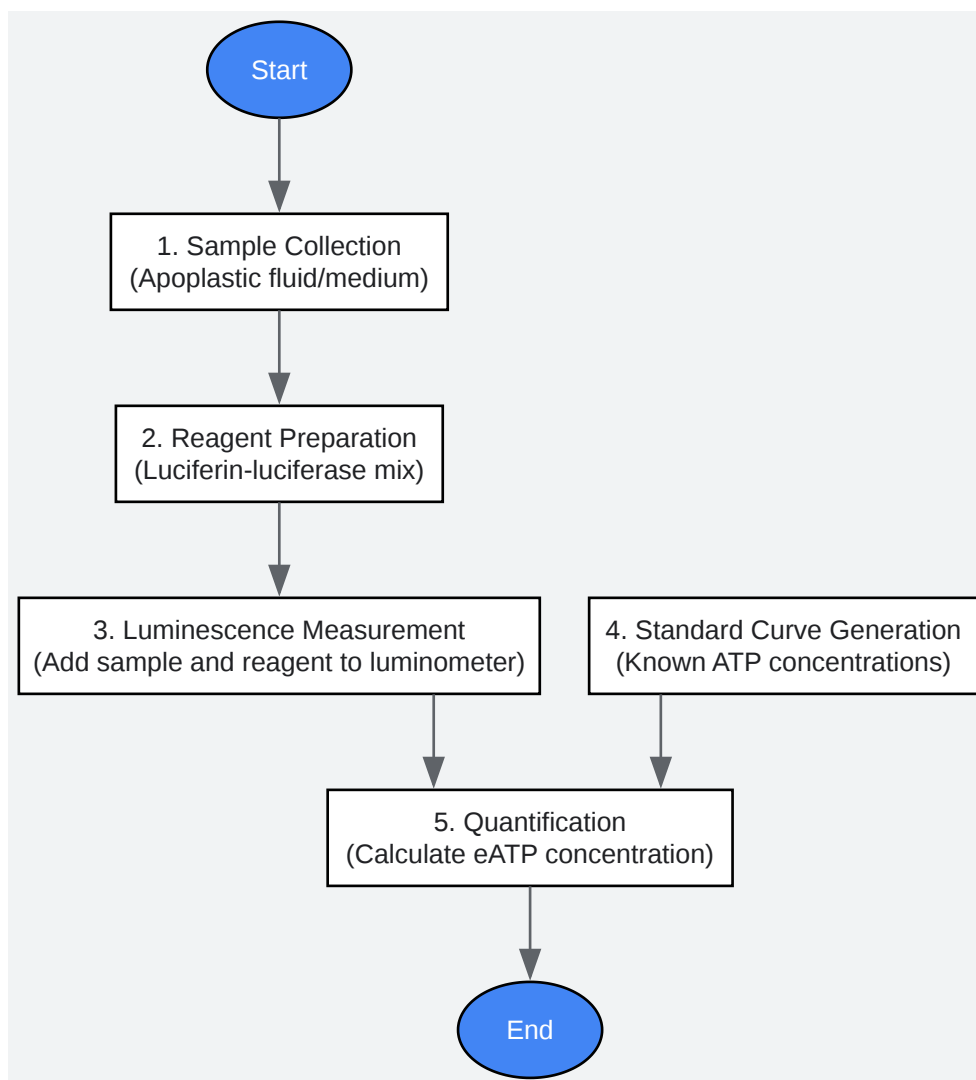
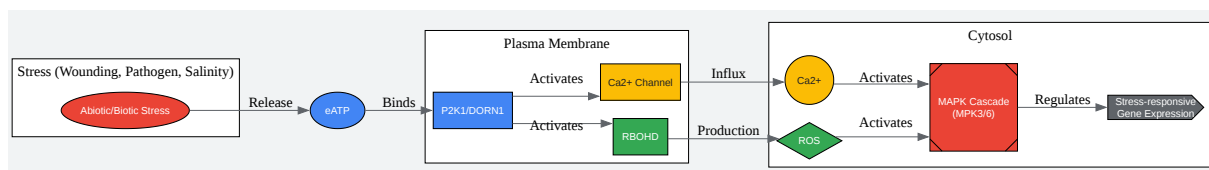
Downstream Signaling Components

Upon activation by eATP, P2K1 triggers a series of rapid intracellular events:

- **Calcium Influx:** One of the earliest responses to eATP perception is a rapid and transient increase in cytosolic free calcium ($[Ca^{2+}]_{cyt}$).[3] This calcium signature is a crucial second messenger that activates downstream calcium-dependent proteins. The influx of calcium is mediated by plasma membrane-localized calcium channels.[8]
- **Reactive Oxygen Species (ROS) Production:** eATP signaling also leads to the production of reactive oxygen species (ROS), such as hydrogen peroxide (H_2O_2), in the apoplast.[3] This ROS burst is primarily mediated by NADPH oxidases, such as RBOHD, and plays a dual role as both a direct antimicrobial agent and a signaling molecule.[9]
- **Mitogen-Activated Protein Kinase (MAPK) Activation:** The eATP signaling cascade involves the activation of Mitogen-Activated Protein Kinases (MAPKs).[2] Specifically, MPK3 and MPK6 have been shown to be activated in response to eATP, leading to the phosphorylation of downstream target proteins and the regulation of gene expression.[9]

This signaling cascade ultimately results in the transcriptional reprogramming of the cell, leading to the expression of stress-responsive genes involved in defense, hormone signaling (such as jasmonic acid and ethylene), and cell wall modifications.[9][10]

Diagram of the eATP Signaling Pathway



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